

Technical Guide: Physical Properties of 2-(2-Bromoethyl)cyclopentan-1-one

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Compound of Interest

Compound Name: 2-(2-Bromoethyl)cyclopentan-1-one

Cat. No.: B2877809

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the known and predicted physical properties of the synthetic compound **2-(2-bromoethyl)cyclopentan-1-one**. Due to a lack of extensive published experimental data for this specific molecule, this document consolidates available information from chemical databases and outlines standardized experimental protocols for the determination of key physical characteristics. This guide is intended to serve as a foundational resource for researchers and professionals in drug development and other scientific fields who are considering the use of this compound in their work.

Introduction

2-(2-Bromoethyl)cyclopentan-1-one is a halogenated ketone with potential applications in organic synthesis and as an intermediate in the development of novel pharmaceutical compounds. A thorough understanding of its physical properties is crucial for its handling, characterization, and application in experimental settings. This guide summarizes the available data and provides detailed methodologies for further experimental investigation.

Molecular and Predicted Properties

While specific experimental data for many physical properties of **2-(2-bromoethyl)cyclopentan-1-one** are not readily available in the public domain, fundamental molecular properties and some predicted values have been compiled from chemical databases.

Table 1: Molecular and Predicted Physical Properties of **2-(2-Bromoethyl)cyclopentan-1-one**

Property	Value	Source
Molecular Formula	C ₇ H ₁₁ BrO	Biosynth
Molecular Weight	191.07 g/mol	Biosynth
Predicted XlogP	1.5	PubChemLite[1]
Monoisotopic Mass	189.99933 Da	PubChemLite[1]

Experimental Protocols for Physical Property Determination

The following sections detail standardized experimental protocols that can be employed to determine the key physical properties of **2-(2-bromoethyl)cyclopentan-1-one**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Methodology: Thiele Tube Method

- **Sample Preparation:** A small amount of **2-(2-bromoethyl)cyclopentan-1-one** is placed in a small test tube or fusion tube.
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is placed open-end-down into the liquid.
- **Apparatus Setup:** The test tube is attached to a thermometer and placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil). The Thiele tube is designed to ensure

uniform heating by convection.

- **Heating:** The side arm of the Thiele tube is gently heated. As the temperature rises, air trapped in the capillary tube will bubble out.
- **Observation:** The temperature at which a steady stream of bubbles emerges from the capillary tube is noted. The heat is then removed.
- **Boiling Point Determination:** The temperature at which the liquid begins to enter the capillary tube upon cooling is recorded as the boiling point.^[2]

Determination of Melting Point

As **2-(2-bromoethyl)cyclopentan-1-one** is expected to be a liquid at room temperature, its melting point would be determined at sub-ambient temperatures.

Methodology: Capillary Melting Point Apparatus (for low temperatures)

- **Sample Preparation:** A liquid sample is frozen using a suitable cooling bath (e.g., dry ice/acetone). A small amount of the frozen solid is then introduced into a capillary tube.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus equipped with a cooling system.
- **Heating/Cooling Control:** The temperature of the apparatus is slowly increased from below the expected melting point.
- **Observation:** The temperature range over which the solid melts to a clear liquid is observed and recorded as the melting point range.

Determination of Density

Density is the mass of a substance per unit volume.

Methodology: Pycnometer Method

- **Pycnometer Preparation:** A pycnometer (a flask with a specific, accurately known volume) is thoroughly cleaned, dried, and weighed.

- **Sample Filling:** The pycnometer is filled with **2-(2-bromoethyl)cyclopentan-1-one**, ensuring no air bubbles are trapped. The temperature of the sample should be recorded.
- **Weighing:** The filled pycnometer is weighed.
- **Calculation:** The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus mass of empty pycnometer) by the volume of the pycnometer.^[3]

Methodology: Oscillating U-tube Density Meter

For a more rapid and automated measurement, a digital density meter can be used.

- **Calibration:** The instrument is calibrated using a certified reference standard.
- **Sample Injection:** A small volume of **2-(2-bromoethyl)cyclopentan-1-one** is injected into the oscillating U-tube of the instrument.
- **Measurement:** The instrument measures the change in the oscillation frequency of the tube and automatically calculates the density.^{[3][4][5]}

Determination of Solubility

Solubility is the ability of a substance to dissolve in a solvent to form a homogeneous solution.

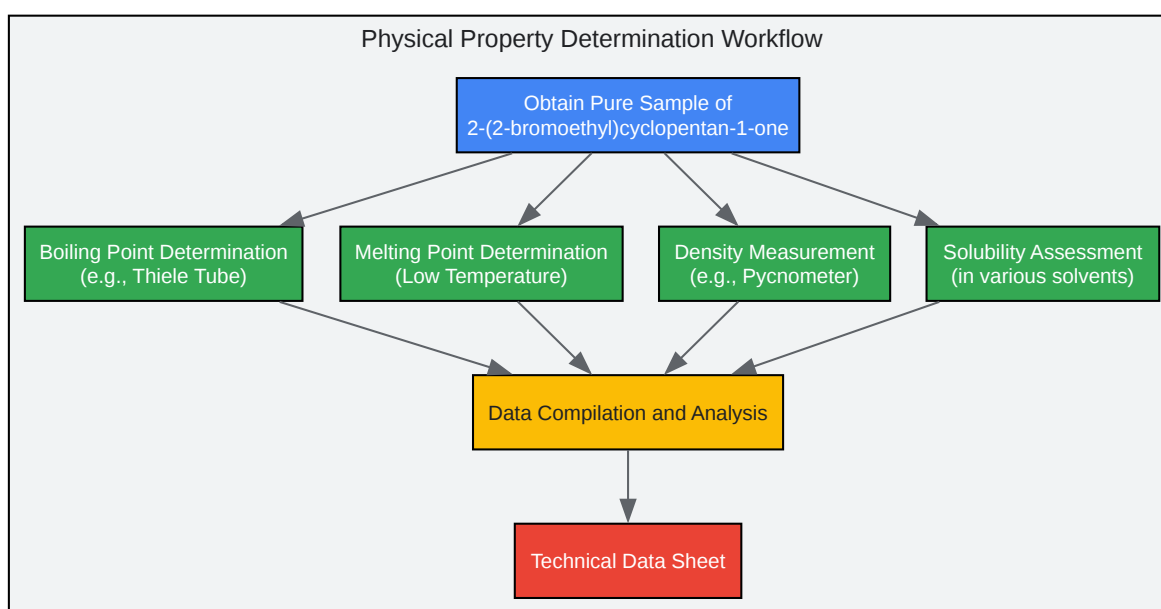
Methodology: Visual Method

- **Solvent Selection:** A range of common laboratory solvents of varying polarities should be selected (e.g., water, ethanol, methanol, acetone, dichloromethane, toluene, hexane).
- **Sample Preparation:** A known mass of **2-(2-bromoethyl)cyclopentan-1-one** is added to a known volume of each solvent in a series of test tubes.
- **Mixing:** The mixtures are agitated (e.g., by vortexing or shaking) for a set period to facilitate dissolution.
- **Observation:** The mixtures are visually inspected for the presence of any undissolved material. The solubility can be qualitatively described as soluble, partially soluble, or insoluble.^{[6][7]}

- Quantitative Determination: For a more precise measurement, a saturated solution can be prepared, and the concentration of the dissolved solute can be determined analytically (e.g., by chromatography or spectroscopy).

Visualizations

As no specific signaling pathways or complex experimental workflows involving **2-(2-bromoethyl)cyclopentan-1-one** were identified in the literature, a logical diagram illustrating the general workflow for the determination of its physical properties is provided below.



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Caption: Workflow for Physical Property Characterization.

Conclusion

This technical guide has summarized the currently available physical property data for **2-(2-bromoethyl)cyclopentan-1-one** and provided detailed, standardized protocols for the experimental determination of its key physical characteristics. While a comprehensive

experimental dataset for this compound is not yet available, the methodologies outlined herein provide a clear path for researchers to obtain the necessary data to support their research and development activities. The provided workflow diagram offers a logical framework for approaching the physical characterization of this and similar novel compounds.

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